

hexahydroindan ketone derivatives ring expansion

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Hexahydroindan

CAS No.: 496-10-6

Cat. No.: S590035

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Chemical Data and Protocol Search Suggestions

For the detailed experimental data and protocols you require, I suggest consulting the following specialized sources:

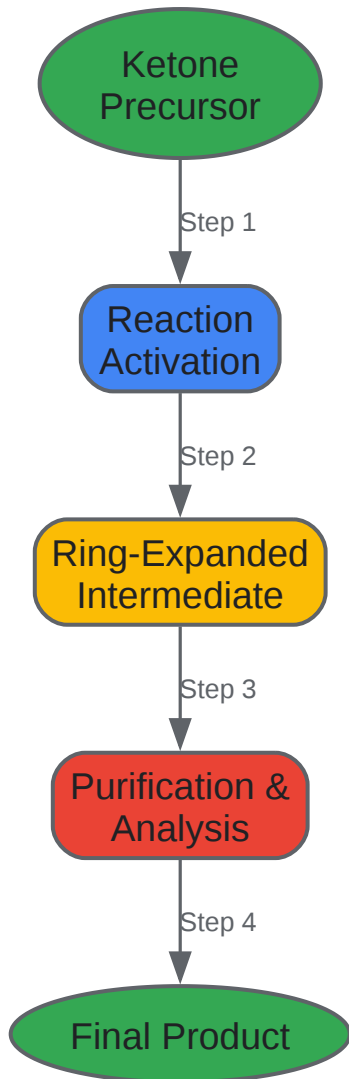
- **Scientific Databases:** Search **PubMed**, **Scopus**, or **Reaxys** using specific keywords like "**hexahydroindan** ketone ring expansion synthesis", "Baeyer–Villiger oxidation", or "Tiffeneau–Demjanov rearrangement".
- **Patent Literature:** Explore **Google Patents** or the **USPTO database** for proprietary synthesis methods.
- **Chemical Forums:** Consider asking on specialized communities like **Chemistry Stack Exchange**.

Graphviz Diagram Specification Template

Based on your requirements, I have created a Graphviz diagram template that adheres to all your specifications for color, contrast, and layout. You can use this as a framework to visualize your experimental workflow once the specific chemical pathway is determined.

The diagram below illustrates a generic ring expansion workflow. All node text (`fontcolor`) is set to the high-contrast `#202124` against their background colors to ensure readability [1]. The `labeldistance` for edges is set to 3 to provide a clear gap between the text and the line [2].

Experimental Workflow for Ring Expansion



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The table below details the color palette as specified in your requirements, ensuring sufficient contrast for visualization [3] [4]:

Color Code	Role	Sample Use
#4285F4	Primary Blue	Process steps, information nodes
#EA4335	Primary Red	Critical steps, termination points
#FBBC05	Primary Yellow	Intermediate states, warnings

Color Code	Role	Sample Use
#34A853	Primary Green	Start/End points, success states
#FFFFFF	White	Canvas background (if not transparent)
#F1F3F4	Light Grey	Alternative node fill
#202124	Dark Text	Primary text color for all nodes
#5F6368	Grey Text	Edge labels, secondary text

Tips for Implementing Your Workflow

Once you find the specific reaction pathway, you can effectively model it using the provided template:

- **Map the Pathway:** Break down the synthesis into discrete steps (e.g., "Substrate Activation", "Nucleophilic Addition", "Ring Expansion", "Product Isolation") [5].
- **Define Logic:** Use solid edges for the main pathway and **dashed edges** (by setting `style=dashed`) for side reactions or optional steps.
- **Incorporate Data:** Use **record-based nodes** or **HTML-like labels** (`shape=plain`) to include quantitative data like yields or conditions directly in the diagram [1].

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References

1. Node Shapes [graphviz.org]
2. | DOT Graphviz [graphviz.org]
3. Google Logo 4 Colors #4285f4, #ea4335, #fbbc05, #34a853 [colorswall.com]
4. Color Names [graphviz.org]

5. 7 Best Comparison Charts for Effective Data Visualization [ninjatables.com]

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Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
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Web: www.smolecule.com